

Technical Guide: Handling and Storage of (R)-JNJ-40418677 Powder

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Compound of Interest

Compound Name: (R)-JNJ-40418677

Cat. No.: B15615884

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This guide provides an in-depth overview of the recommended procedures for the safe handling and optimal storage of **(R)-JNJ-40418677** powder, a potent γ -secretase modulator utilized in Alzheimer's disease research. The information is intended for researchers, scientists, and professionals in drug development.

Compound Information

Property	Value
Chemical Name	α S-(2-methylpropyl)-4,4''-bis(trifluoromethyl)-[1,1':3',1''-terphenyl]-5'-acetic acid[1]
Molecular Formula	C ₂₆ H ₂₂ F ₆ O ₂ [1]
Molecular Weight	480.4 g/mol [1]
CAS Number	1146594-87-7[1]
Appearance	Crystalline solid[1]

Storage Conditions and Stability

Proper storage is crucial to maintain the integrity and stability of **(R)-JNJ-40418677**. The following conditions are recommended based on available data.

2.1. Solid Powder

Condition	Temperature	Duration
Long-term Storage	-20°C[1]	≥ 4 years[1]
Shipping	Room temperature (continental US)[1]	Not specified

2.2. Stock Solutions

For experimental use, stock solutions should be prepared and stored as follows to ensure stability.

Storage Temperature	Shelf Life
-80°C	6 months[2]
-20°C	1 month[2]

Note: For in vivo experiments, it is recommended to prepare fresh solutions on the day of use. If precipitation occurs during the preparation of solutions, heating and/or sonication may be used to aid dissolution[2].

Handling Procedures

While a specific Material Safety Data Sheet (MSDS) for **(R)-JNJ-40418677** is not publicly available, general laboratory best practices for handling chemical powders should be strictly followed.

3.1. Personal Protective Equipment (PPE)

When handling **(R)-JNJ-40418677** powder, appropriate PPE should be worn to minimize exposure. This includes:

- Safety glasses or goggles
- Laboratory coat
- Impermeable gloves

3.2. Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to control potential dust generation.
- For bulk processing operations, use of a respirator may be necessary to control exposure[3].

3.3. Spill Management

In the event of a spill:

- Avoid generating dust[3].
- Gently cover the spill with a damp cloth or use a filtered vacuum for cleanup of dry solids[3].
- Clean the spill area thoroughly.
- Place waste in a labeled, sealed container for proper disposal[3].

Experimental Protocols

Detailed experimental protocols for stability testing of **(R)-JNJ-40418677** are not publicly available. However, research studies involving this compound provide insights into its handling in a laboratory setting.

4.1. Preparation for In Vivo Studies

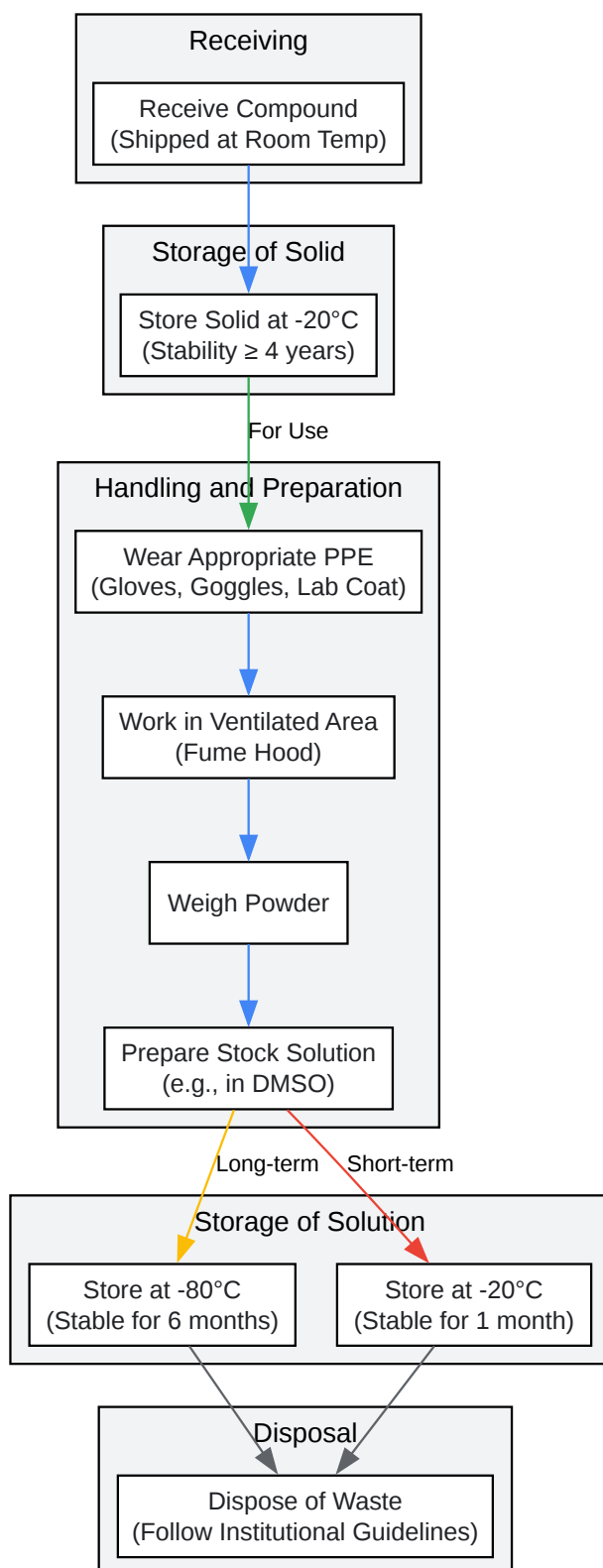
For oral administration in mice, **(R)-JNJ-40418677** has been administered via the diet[4][5]. In these studies, brain tissue samples collected post-mortem were immediately frozen on dry ice and stored at -80°C prior to analysis[4].

4.2. Preparation of Stock Solutions

A common protocol for preparing a stock solution involves dissolving the powder in a suitable solvent. Solvents such as Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), and Ethanol have been noted for their ability to dissolve the compound[1]. For example, a 10 mM stock solution in DMSO is a common preparation[2].

Workflow for Handling and Storage

The following diagram illustrates the recommended workflow for receiving, handling, and storing **(R)-JNJ-40418677** powder and its solutions.



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Caption: Workflow for **(R)-JNJ-40418677** Handling and Storage.

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